An In-depth Technical Guide to Ethyl 2-bromo-4-methylbenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-bromo-4-methylbenzoate*
CAS No.:	*155694-82-9*
Cat. No.:	*B1321667*

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Introduction

Ethyl 2-bromo-4-methylbenzoate is a halogenated aromatic ester of significant interest to the scientific community, particularly those in drug discovery and material science. Its strategic substitution pattern—comprising an ester, a methyl group, and a reactive bromine atom—makes it a highly versatile synthetic intermediate.[1] The bromine atom, positioned ortho to the electron-withdrawing ester group, serves as an excellent leaving group in various cross-coupling and substitution reactions, enabling the facile introduction of diverse functional groups.[1] This guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic characterization, key reactions, and safe handling protocols, designed for researchers and drug development professionals.

Physicochemical and Molecular Data

A clear understanding of the fundamental properties of a reagent is critical for its effective use in synthesis. The key identifiers and physicochemical properties of **Ethyl 2-bromo-4-methylbenzoate** are summarized below.

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Property	Value	Source
IUPAC Name	Ethyl 2-bromo-4-methylbenzoate	PubChem[1]
CAS Number	155694-82-9	BenchChem[1]
Molecular Formula	$C_{10}H_{11}BrO_2$	PubChem[1]
Molecular Weight	243.10 g/mol	PubChem[1]
Boiling Point	280.6 ± 23.0 °C (Predicted)	Guidechem[2]
Flash Point	123.5 ± 22.6 °C (Predicted)	Guidechem[2]
InChI Key	DGEYHLPWGQVMQQ-UHFFFAOYSA-N	BenchChem[1]

Synthesis via Fischer-Speier Esterification

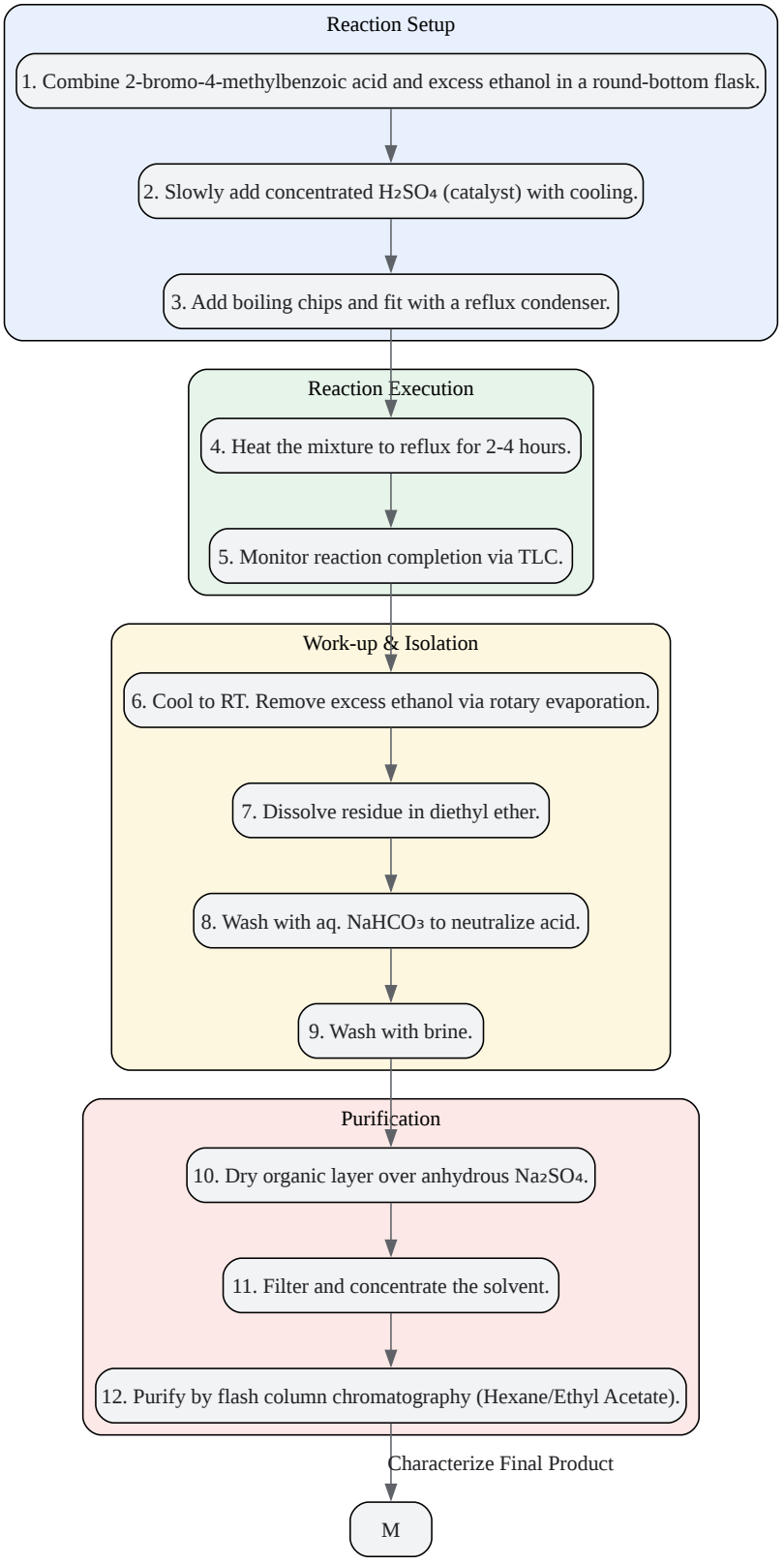
The most direct and widely employed method for synthesizing **Ethyl 2-bromo-4-methylbenzoate** is the Fischer-Speier esterification of its carboxylic acid precursor, 2-bromo-4-methylbenzoic acid.[1] This acid-catalyzed reaction is a classic, equilibrium-driven process where an excess of the alcohol (ethanol) is used to drive the reaction toward the formation of the ethyl ester product.[1]

Causality of Experimental Design

The choice of a strong protic acid, such as concentrated sulfuric acid (H_2SO_4), is critical. The acid protonates the carbonyl oxygen of the carboxylic acid, which significantly enhances the electrophilicity of the carbonyl carbon. This activation is necessary to allow the weakly nucleophilic ethanol to attack the carbonyl, initiating the esterification process. The reaction is typically performed under reflux to ensure it proceeds at a reasonable rate. An excess of ethanol serves a dual purpose: it acts as the reacting nucleophile and as the solvent, shifting the reaction equilibrium to favor the product, in accordance with Le Châtelier's principle.

Experimental Workflow for Synthesis

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Caption: Workflow for the synthesis of **Ethyl 2-bromo-4-methylbenzoate**.

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Detailed Step-by-Step Protocol

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, add 2-bromo-4-methylbenzoic acid (5.0 g, 23.2 mmol). Add 50 mL of absolute ethanol.
- Catalyst Addition: Place the flask in an ice bath and slowly add concentrated sulfuric acid (1.0 mL) dropwise with continuous stirring.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (approximately 80-85 °C) for 3 hours.
- Monitoring: Monitor the reaction's progress by taking small aliquots and analyzing them with thin-layer chromatography (TLC), using a 4:1 hexane:ethyl acetate eluent system.
- Work-up: Once the starting material is consumed, allow the flask to cool to room temperature. Reduce the volume of the solvent by about half using a rotary evaporator.
- Extraction: Transfer the cooled mixture to a 250 mL separatory funnel. Add 100 mL of diethyl ether and 50 mL of deionized water. Shake and separate the layers.
- Neutralization: Wash the organic layer sequentially with 50 mL of a saturated aqueous sodium bicarbonate ($NaHCO_3$) solution (caution: CO_2 evolution) and then 50 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: Purify the crude oil by flash column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate (e.g., starting with 98:2 hexane:ethyl acetate) to afford the pure **Ethyl 2-bromo-4-methylbenzoate** as a liquid.

Spectroscopic Characterization

Note: Experimental spectra for **Ethyl 2-bromo-4-methylbenzoate** are not widely available in public databases. The following analysis is based on established principles of NMR and mass spectrometry and serves as a predictive guide for characterization.

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Caption: Structure of **Ethyl 2-bromo-4-methylbenzoate** with key atoms labeled.

Predicted Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the three aromatic protons and the protons of the ethyl and methyl groups.

- Aromatic Region (δ 7.0-8.0 ppm): The three protons on the benzene ring will appear in this region. The H6 proton, being ortho to the electron-withdrawing ester group, would be the most deshielded. The H3 and H5 protons will have chemical shifts influenced by both the bromine and methyl groups. We expect a doublet for H6, a doublet for H5, and a singlet or narrow doublet for H3.

- Ethyl Group (CH_2): The methylene protons (-OCH_2CH_3) adjacent to the ester oxygen will appear as a quartet around δ 4.3-4.4 ppm due to coupling with the adjacent methyl group protons.

- Aromatic Methyl Group (CH_3): The protons of the methyl group attached to the aromatic ring will appear as a sharp singlet around δ 2.3-2.4 ppm.

- Ethyl Group (CH_3): The terminal methyl protons of the ethyl group (-OCH_2CH_3) will appear as a triplet around δ 1.3-1.4 ppm due to coupling with the methylene protons.

^{13}C NMR (Carbon-13 NMR): The ^{13}C NMR spectrum will display ten unique carbon signals.

- Carbonyl Carbon (C=O): The ester carbonyl carbon is the most deshielded, appearing around δ 165-167 ppm.

- Aromatic Carbons (C1-C6): The six aromatic carbons will have distinct shifts. The carbon bearing the bromine (C2) and the carbon attached to the methyl group (C4) will be

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significantly influenced by these substituents. The remaining carbons (C1, C3, C5, C6) can be assigned based on standard substituent chemical shift increments.

- Aliphatic Carbons: The methylene carbon of the ethyl group (-OCH_2) is expected around δ 61 ppm, while the aromatic methyl carbon (Ar-CH_3) and the ethyl methyl carbon (-CH_3) will appear further upfield, typically around δ 21 ppm and δ 14 ppm, respectively.

Group	Predicted ^{1}H NMR Shift (ppm)	Predicted ^{13}C NMR Shift (ppm)
C=O	-	~166
Ar-H6	~7.7 (d)	~134
Ar-H5	~7.2 (d)	~132
Ar-H3	~7.5 (s)	~128
-OCH_2CH_3	~4.4 (q)	~61
Ar-CH_3	~2.4 (s)	~21
-OCH_2CH_3	~1.4 (t)	~14
Ar-C1	-	~130
Ar-C2 (C-Br)	-	~122
Ar-C4 (C-CH_3)	-	~142

Mass Spectrometry (MS) and Infrared (IR) Spectroscopy

- Mass Spectrometry: Electron impact (EI) mass spectrometry would show a molecular ion (M^+) peak. A key diagnostic feature would be the characteristic isotopic pattern of bromine, with two peaks of nearly equal intensity at m/z 242 (for ^{79}Br) and m/z 244 (for ^{81}Br).

- Infrared Spectroscopy: The IR spectrum will be dominated by a strong, sharp absorption band around 1720-1730 cm^{-1}, which is characteristic of the C=O (carbonyl) stretch of the ester group. Additional bands corresponding to C-O stretching and aromatic C-H and C=C vibrations will also be present.

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Reactivity and Key Synthetic Applications

Ethyl 2-bromo-4-methylbenzoate is a valuable building block precisely because its functional groups allow for selective and sequential chemical transformations.[1]

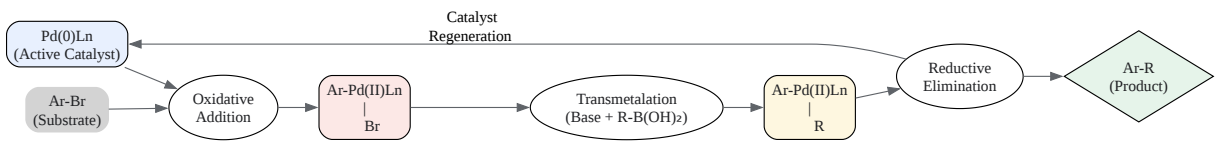
Palladium-Catalyzed Suzuki-Miyaura Coupling

The carbon-bromine bond is an ideal handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.[3] This reaction is one of the most powerful methods for forming carbon-carbon bonds, enabling the synthesis of complex biaryl structures, which are prevalent in many pharmaceutical agents.

Catalytic Cycle and Mechanistic Insight

The reaction proceeds through a well-established catalytic cycle involving a palladium(0) species.

- Oxidative Addition: The active Pd(0) catalyst inserts into the C-Br bond of **Ethyl 2-bromo-4-methylbenzoate** to form a Pd(II) complex.
- Transmetalation: In the presence of a base (e.g., K_2CO_3), an organoboron reagent (like an arylboronic acid) transfers its organic group to the palladium center, displacing the bromide. The base is crucial for activating the boronic acid.
- Reductive Elimination: The two organic groups on the Pd(II) center couple and are eliminated from the metal, forming the new C-C bond of the product and regenerating the Pd(0) catalyst.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Representative Experimental Protocol: Suzuki Coupling

- Inert Atmosphere: To a dry Schlenk flask equipped with a stir bar, add **Ethyl 2-bromo-4-methylbenzoate** (1.0 eq.), the desired arylboronic acid (1.2 eq.), and potassium carbonate (K_2CO_3, 2.5 eq.).
- Degassing: Seal the flask and thoroughly degas by evacuating and backfilling with an inert gas (Argon or Nitrogen) three times.
- Catalyst Addition: Under a positive flow of inert gas, add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 3-5 mol%).
- Solvent Addition: Add a degassed solvent system, such as a 4:1 mixture of 1,4-dioxane and water, via syringe.
- Reaction: Heat the mixture to 90-100 °C and stir vigorously for 8-16 hours, monitoring by TLC.
- Work-up: After cooling, dilute the mixture with ethyl acetate and water. Separate the layers and extract the aqueous phase with ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over Na_2SO_4, filter, and concentrate. Purify the residue by flash column chromatography to obtain the biaryl product.

Nucleophilic Aromatic Substitution (SNAr)

The bromine atom can also be displaced by strong nucleophiles via a Nucleophilic Aromatic Substitution (SNAr) mechanism. The reaction is facilitated by the electron-withdrawing nature of the ortho-ester group, which helps to stabilize the negatively charged intermediate (Meisenheimer complex).[1] Common nucleophiles include amines, alkoxides, and thiols, allowing for the introduction of nitrogen, oxygen, or sulfur functionalities at the 2-position.[1]

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. While a specific safety data sheet (SDS) for **Ethyl 2-bromo-4-methylbenzoate** is not widely published, data

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from its precursor, 2-bromo-4-methylbenzoic acid, and related bromo-aromatic compounds provide a strong basis for hazard assessment.

- Potential Hazards:
  - Causes skin irritation (H315).[4]
  - Causes serious eye irritation (H319).[4]
  - May cause respiratory irritation (H335).[4]
  - Harmful if swallowed (H302).[4]
- Handling and Personal Protective Equipment (PPE):
  - Work in a well-ventilated fume hood to avoid inhalation of vapors.
  - Wear standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
  - Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[5]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Disposal:
  - Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the sewer system.

Conclusion

Ethyl 2-bromo-4-methylbenzoate is a synthetically valuable building block due to its strategically placed and reactive functional groups. Its straightforward synthesis via Fischer

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esterification and its utility in powerful C-C bond-forming reactions like the Suzuki-Miyaura coupling make it an important tool for medicinal chemists and material scientists. This guide provides the foundational knowledge required for its synthesis, characterization, and safe application in a research setting.

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